Spectroscopic Characterization of 3-Phenyl-5-(o-tolyl)pyrazole: A Technical Guide

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Compound of Interest

Compound Name:	*Pyrazole, 3-phenyl-5-(o-tolyl)-*
CAS No.:	*61001-55-6*
Cat. No.:	*B8766792*

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Executive Summary

The 3,5-diarylpyrazole scaffold is a privileged pharmacophore in medicinal chemistry, forming the core of numerous therapeutics, including COX-2 inhibitors, antimicrobial agents, and cannabinoid receptor antagonists. However, the asymmetric nature of 3-phenyl-5-(o-tolyl)pyrazole presents unique synthetic and analytical challenges. This whitepaper provides an authoritative, step-by-step guide to the regiocontrolled synthesis and comprehensive spectroscopic characterization of 3-phenyl-5-(o-tolyl)pyrazole. By bridging the causality of experimental design with rigorous analytical validation (NMR, HRMS), this guide serves as a self-validating protocol for researchers in drug development and synthetic methodology.

Introduction: The Diarylpyrazole Pharmacophore

Diarylpyrazoles exhibit a broad spectrum of biological activities, ranging from anti-inflammatory to antimicrobial and antiparasitic properties 1. The introduction of an ortho-substituted aryl ring, such as an o-tolyl group, at the 5-position of the pyrazole core is a deliberate structural modification.

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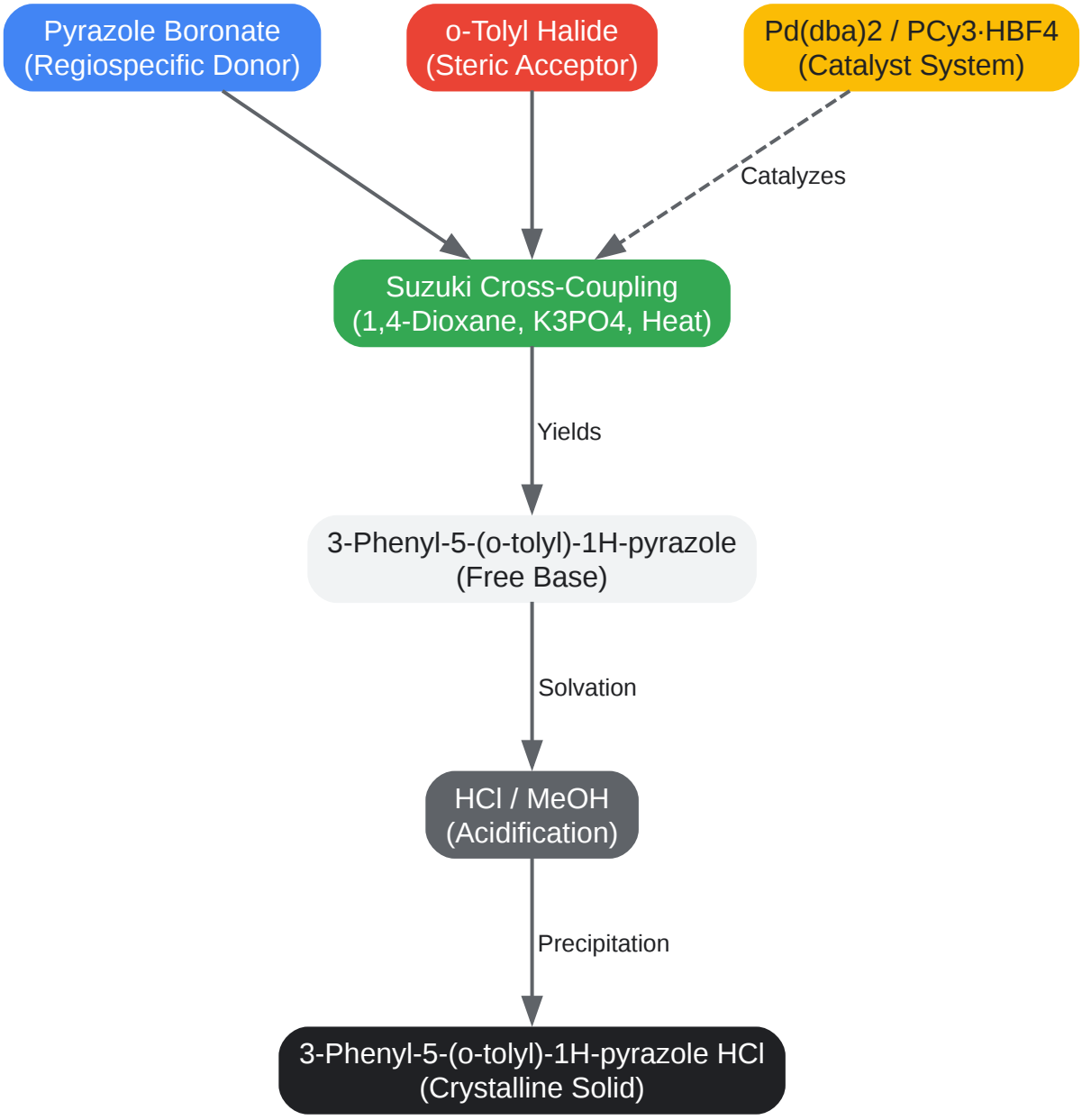
The steric bulk of the ortho-methyl group restricts the free rotation of the aryl-pyrazole C–C bond, forcing the o-tolyl ring out of coplanarity with the heteroaromatic system. This conformational lock not only influences target receptor binding affinity (e.g., by fitting into specific hydrophobic pockets) but also significantly alters the electronic environment. This anisotropic shielding effect is directly observable via nuclear magnetic resonance (NMR) spectroscopy, making precise characterization critical 2.

Synthesis & Isolation Strategy: Causality of Choices

Traditional syntheses of 3,5-diarylpyrazoles often rely on the condensation of hydrazines with 1,3-diketones. However, when dealing with asymmetric diketones (e.g., 1-phenyl-3-(o-tolyl)propane-1,3-dione), this method inevitably yields a statistically difficult-to-separate mixture of 1,3- and 1,5-regioisomers. To ensure absolute structural integrity, a modular Suzuki cross-coupling approach is utilized.

- Regiocontrol via Cross-Coupling: By utilizing a pre-formed pyrazole boronate as the donor and an o-tolyl halide as the acceptor, the regiochemistry is locked prior to C–C bond formation.
- Catalyst Selection: The bulky, electron-rich phosphine ligand PCy3·HBF4 paired with Pd(dba)2 facilitates the oxidative addition of the sterically hindered o-tolyl halide and promotes efficient reductive elimination.
- Salt Formation (Acidification): Free base pyrazoles can be amorphous or oily, complicating structural characterization. Treating the free base with a methanolic HCl solution yields 3-phenyl-5-(o-tolyl)-1H-pyrazole hydrochloride—a highly crystalline solid (mp 181–182 °C). This salt formation enhances stability, purity, and downstream aqueous solubility for biological assays3.

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Regiocontrolled synthesis of 3-phenyl-5-(o-tolyl)pyrazole via Suzuki cross-coupling.

Comprehensive Spectroscopic Characterization

The trustworthiness of any synthetic protocol relies on a self-validating analytical system. The following spectroscopic profile confirms both the connectivity and the exact isotopic mass of the target molecule.

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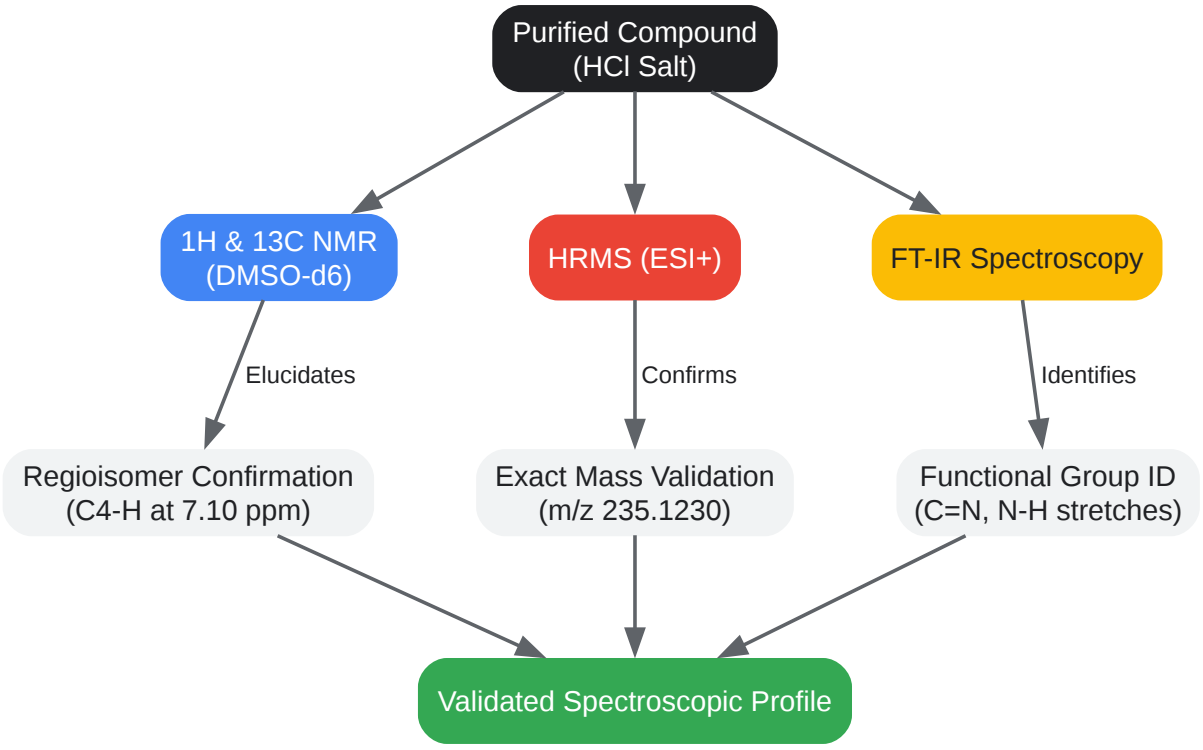
Nuclear Magnetic Resonance (NMR) Spectroscopy

- Solvent Causality: DMSO-d6 is selected over CDCl3. The highly polar nature of the hydrochloride salt necessitates a strongly hydrogen-bonding, polar aprotic solvent to fully solvate the ionic lattice and provide sharp, well-resolved resonances.
- 1H NMR Signatures: The o-tolyl methyl group is observed as a sharp singlet at δ 2.45 ppm. The diagnostic pyrazole C4-H proton appears as a distinct singlet at δ 7.10 ppm, confirming the closure and aromaticity of the pyrazole ring. The remaining aromatic protons integrate perfectly to 8H, appearing between δ 7.26 and 7.95 ppm.
- 13C NMR Signatures: The methyl carbon resonates at δ 20.9 ppm, while the highly shielded pyrazole C4 carbon appears at δ 103.5 ppm. The imine (C=N) and enamine (C=C) carbons of the pyrazole core are found downfield at δ 146.8 and 147.0 ppm 3.

High-Resolution Mass Spectrometry (HRMS)

Electrospray Ionization (ESI+) is employed to gently ionize the molecule without fragmentation. The exact mass validation confirms the absence of cross-coupling byproducts or debrominated impurities, serving as a definitive proof of identity.

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Multi-modal spectroscopic validation logic for structural and isotopic confirmation.

Quantitative Spectroscopic Data Summary

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Analytical Method	Parameter / Assignment	Value / Chemical Shift (δ ppm)
1H NMR (400 MHz, DMSO-d6)	o-Tolyl CH3	2.45 (s, 3H)
Pyrazole C4-H	7.10 (s, 1H)	
Aromatic Protons (Ar-H)	7.26–7.34 (m, 3H), 7.37 (t, J = 7.6 Hz, 1H)	
Aromatic Protons (Ar-H)	7.47 (t, J = 7.6 Hz, 2H), 7.55 (d, J = 7.6 Hz, 1H)	
Aromatic Protons (Ar-H)	7.95 (d, J = 7.6 Hz, 2H)	
13C NMR (100 MHz, DMSO-d6)	Aliphatic Carbon (CH3)	20.9
Pyrazole C4	103.5	
Aromatic / Heteroaromatic Carbons	125.9, 126.0, 128.8, 128.9, 129.1, 129.3, 129.8, 130.3, 131.1, 136.0, 146.8, 147.0	
HRMS (ESI+)	Calculated for C16H15N2 [M+H]+	235.12352
Found	235.12299	
Physical Properties	Melting Point (HCl Salt)	181–182 °C

Experimental Protocols

Protocol 1: Regiocontrolled Suzuki Cross-Coupling

- Preparation: To an 8 mL reaction vial equipped with a magnetic stir-bar and a penetrable septum, charge the pyrazole boronate (1.0 mmol) and the o-tolyl halide (1.0 mmol).
- Catalyst & Base Loading: Add K3PO4 (300 mol%) as the inorganic base. Introduce the catalytic system: Pd(dba)2 (2 mol%) and the phosphine ligand PCy3·HBF4 (2.4 mol%).

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- Solvation & Deoxygenation: Suspend the heterogeneous mixture in 3 mL of anhydrous 1,4-dioxane. Agitate vigorously and purge the system with nitrogen gas for 5 minutes to prevent oxidative degradation of the palladium catalyst.

- Thermal Activation: Heat the sealed vial to 80–100 °C under continuous stirring until TLC analysis indicates complete consumption of the starting materials.

- Workup & Purification: Cool the mixture to room temperature, dilute with ethyl acetate, and filter through a pad of Celite to remove palladium black and inorganic salts. Concentrate the filtrate in vacuo and purify the crude free base via silica gel flash chromatography.

Protocol 2: Hydrochloride Salt Formation (Self-Validating Step)

- Reagent Preparation: Prepare a methanolic HCl stock solution by carefully adding 10 mL of acetyl chloride (AcCl) dropwise to 100 mL of ice-cooled methanol (MeOH) over 5 minutes. Causality: This generates anhydrous HCl in situ, preventing hydrolytic side reactions that could degrade the pyrazole core.

- Precipitation: Dissolve the purified 3-phenyl-5-(o-tolyl)-1H-pyrazole free base in a minimal volume of the HCl/MeOH solution.

- Isolation: Stir for 30 minutes at room temperature, then concentrate in vacuo or precipitate with cold diethyl ether to yield 3-phenyl-5-(o-tolyl)-1H-pyrazole hydrochloride as a highly crystalline white solid (Yield: ~88%).

Conclusion

The characterization of 3-phenyl-5-(o-tolyl)pyrazole demands a rigorous, multi-modal approach. By utilizing a regioselective cross-coupling synthesis and stabilizing the product as a hydrochloride salt, researchers can obtain highly resolved NMR and HRMS data. The distinct chemical shifts—particularly the pyrazole C4-H singlet at 7.10 ppm and the o-tolyl methyl at 2.45 ppm—serve as definitive markers of structural integrity, ensuring the compound is fully validated for downstream pharmacological applications.

References

- Design and Synthesis of 1,3-Diarylpyrazoles and Investigation of Their Cytotoxicity and Antiparasitic Profile.PMC (NIH).

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- Synthesis, Characterization and Biological Evaluation of New 3,5-Disubstituted-Pyrazoline Deriv
- Analytical Data for Pyrazole Derivatives: 3-Phenyl-5-o-tolyl-1H-pyrazole hydrochloride.

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Sources

- 1. Design and Synthesis of 1,3-Diarylpyrazoles and Investigation of Their Cytotoxicity and Antiparasitic Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. pstorage-acs-6854636.s3.amazonaws.com [pstorage-acs-6854636.s3.amazonaws.com]
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